

AMDE-1: A Novel Dual-Function Autophagy Modulator for Cancer Therapy

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Compound of Interest

Compound Name: AMDE-1
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A Technical Whitepaper on the Discovery and Initial Screening of Autophagy Modulator with Dual Effect-1

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Researchers have identified a novel small molecule, Autophagy Modulator with Dual Effect-1 (**AMDE-1**), that demonstrates a unique dual-action mechanism in the modulation of autophagy, a critical cellular process.[1][2][3] Discovered through a high-throughput screening of 196,160 compounds, **AMDE-1** not only induces the initiation of autophagy but also inhibits the final degradation step, leading to autophagic stress and subsequent cancer cell death.[1] This whitepaper details the discovery, initial screening, and mechanism of action of **AMDE-1**, presenting key data and experimental protocols for the scientific and drug development community.

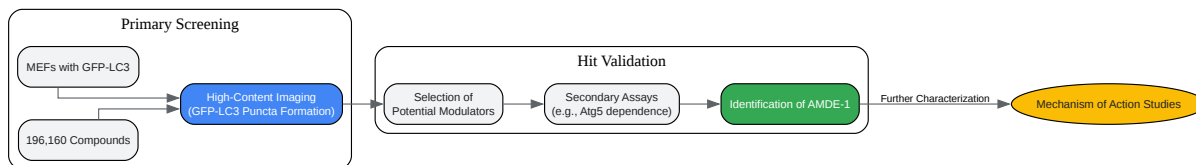
Discovery and Initial Screening

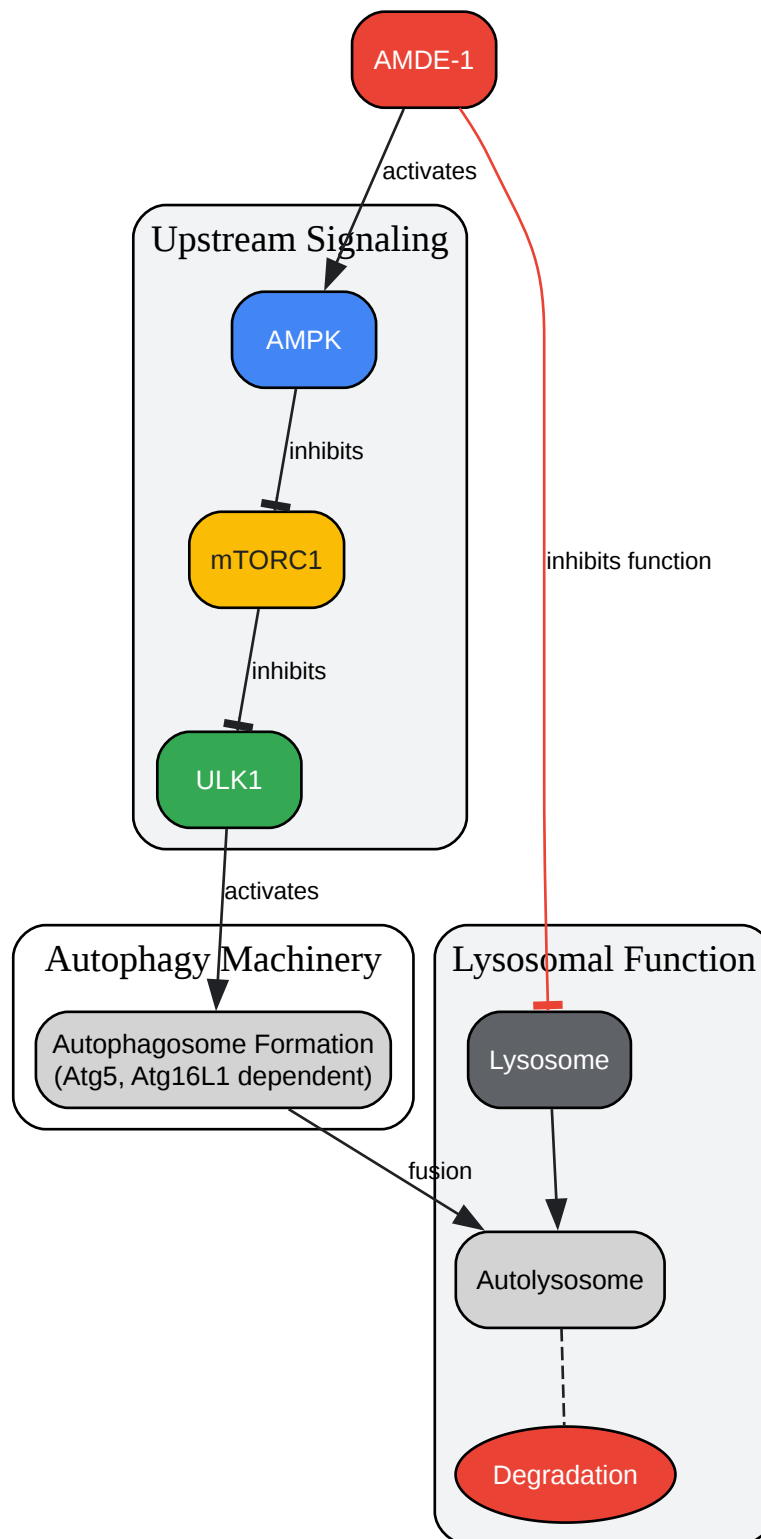
AMDE-1 was identified from a high-content screen designed to detect chemical modulators of autophagy by observing the translocation of GFP-LC3 to punctate structures within murine

embryonic fibroblasts (MEFs).[1] This primary screen identified several potential modulators, with **AMDE-1**, a compound with the chemical formula C₁₈H₈ClF₆N₃ and a molecular weight of 415.7, selected for further in-depth analysis.[1]

Experimental Workflow: High-Content Screening

The initial screening process followed a systematic workflow to identify and validate potential autophagy modulators.





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References

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- [2. AMDE-1 is a dual function chemical for autophagy activation and inhibition - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. AMDE-1 is a dual function chemical for autophagy activation and inhibition - D-Scholarship@Pitt \[d-scholarship.pitt.edu\]](#)
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